

natural sources and plant origin of (-)-beta-Copaene

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Compound Focus: (-)-beta-Copaene

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Natural Plant Sources of beta-Copaene

While many plants contain beta-copaene, its specific stereoisomer, **(-)-beta-Copaene**, is often not specified in broader studies. The following plants have been reported to contain beta-copaene [1].

Plant Species	Common Name
<i>Acorus calamus</i>	Sweet Flag
<i>Aloysia citriodora</i>	Lemon Verbena
<i>Aloysia gratissima</i>	Whitebrush
<i>Anacardium occidentale</i>	Cashew
<i>Angelica archangelica</i>	Garden Angelica
<i>Annona squamosa</i>	Sugar Apple
<i>Artemisia absinthium</i>	Absinthe Wormwood
<i>Artemisia annua</i>	Sweet Wormwood

Plant Species	Common Name
<i>Artemisia vulgaris</i>	Common Mugwort
<i>Bidens pilosa</i>	Black-jack

Biosynthesis and Microbial Production

Extracting beta-copaene from plants can be cost-intensive. Heterologous biosynthesis in engineered microorganisms presents a promising alternative for large-scale production [2].

Production Aspect	Description
Source Organism	<i>Coniophora puteana</i> (a wood-rotting fungus) [2]
Enzyme	Sesquiterpene synthase (Copu2) [2]
Host System	Engineered <i>E. coli</i> [2]
Key Optimization	Co-expression of bottleneck enzymes (DXS, Idi) from the MEP pathway to enhance precursor supply [2]
Reported Titer	215 mg/L of beta-copaene [2]
Product Selectivity	62% for beta-copaene [2]

Experimental Protocols

For researchers, here are the core methodologies for identifying beta-copaene in plants and producing it in a microbial system.

Protocol 1: Identification in Plant Material via GC-MS

This is a standard method for analyzing volatile compounds like beta-copaene [2].

- **Extraction:** Extract plant material (e.g., leaves, bark) using hydrodistillation or organic solvents to obtain an essential oil or crude extract.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** Analyze the extract using GC-MS.
- **Identification:** Tentatively identify beta-copaene by comparing its mass spectrum and retention time with those in reference libraries (e.g., NIST Database). For definitive stereochemical identification, comparison with an authentic standard is required [2].

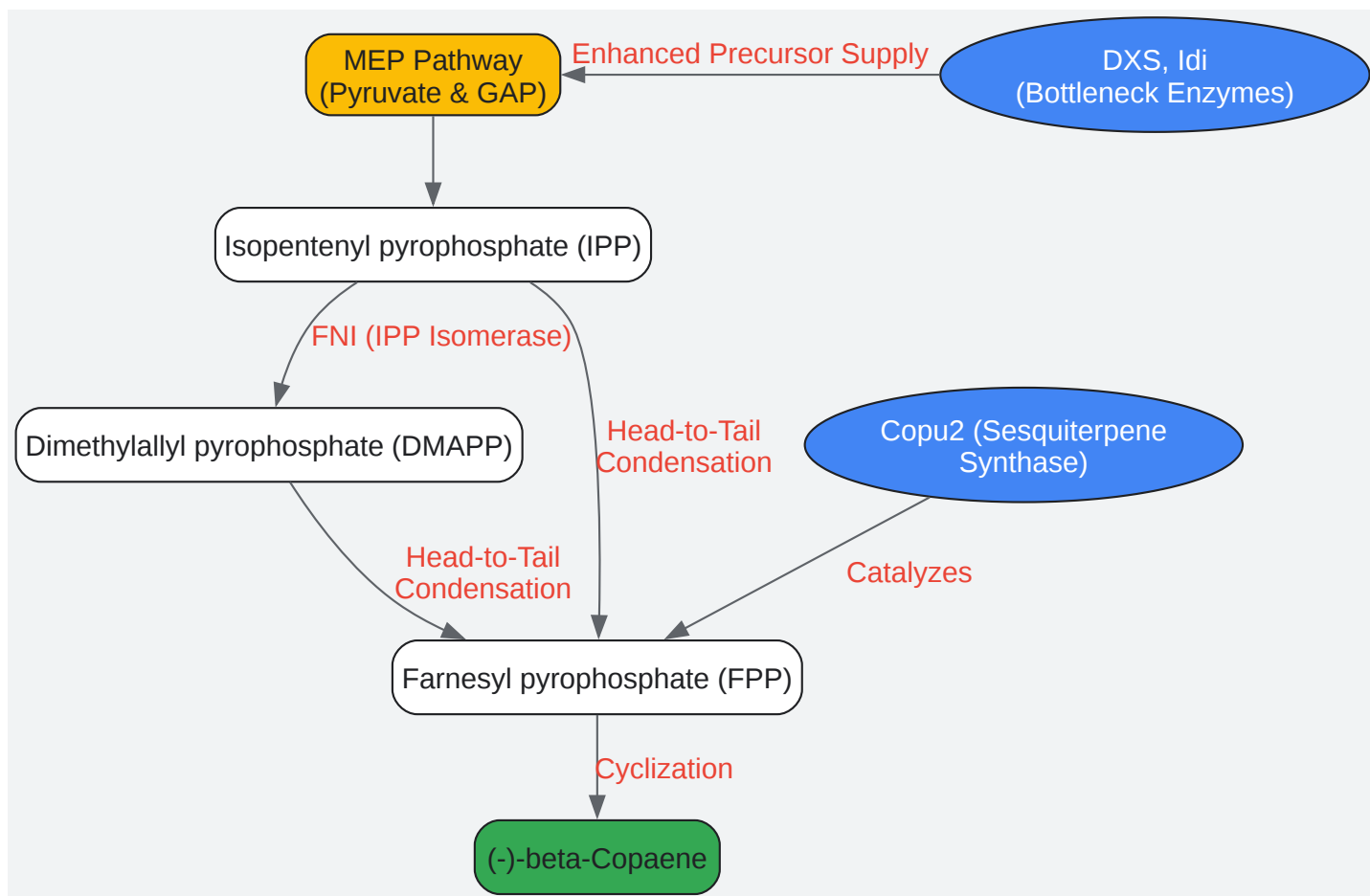
Protocol 2: Heterologous Biosynthesis in *E. coli*

This protocol outlines the process for microbial production of beta-copaene [2].

- **Gene Identification & Synthesis:** Identify and codon-optimize the terpene synthase gene (e.g., *Copu2* from *C. puteana*) for expression in *E. coli*.
- **Plasmid Construction:** Clone the optimized gene into an *E. coli* expression vector. Co-express genes for bottleneck enzymes in the MEP pathway (e.g., *DXS* and *Idi*) to enhance precursor supply.
- **Fermentation:** Cultivate the engineered *E. coli* strain, typically at 30°C with reduced shaking to accommodate volatile compound production.
- **Extraction & Analysis:** Extract terpenes from the culture using a non-polar solvent (e.g., hexane) and analyze via GC-MS to confirm beta-copaene production and titer [2].

Biosynthetic Pathway Diagram

The following diagram illustrates the biosynthetic pathway for beta-copaene in an engineered microbial host, showing the key enzymatic steps.



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Microbial biosynthetic pathway for (-)-beta-Copaene.

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References

1. beta-Copaene - Phytochemical [caps.ncbs.res.in]
2. Identification of sesquiterpene synthases from the ... [pmc.ncbi.nlm.nih.gov]

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